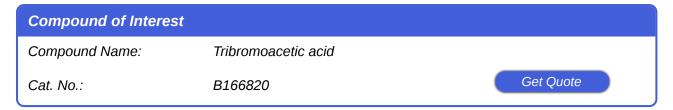


An In-depth Technical Guide to the Solubility of Tribromoacetic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **tribromoacetic acid** (TBA) in water and various organic solvents. Understanding the solubility of this compound is critical for its application in organic synthesis, its study as a disinfection byproduct in drinking water, and for professionals in drug development and environmental science.

Overview of Tribromoacetic Acid

Tribromoacetic acid (C₂HBr₃O₂) is a halogenated derivative of acetic acid. It presents as a white to light yellow crystalline solid and is recognized for its strong acidity.[1][2] The compound is utilized as a reagent in organic synthesis, including as a brominating agent and a catalyst for polymerization.[3] Its presence in drinking water as a byproduct of chlorination and chloramination processes also necessitates a thorough understanding of its chemical properties for environmental and health risk assessments.[3][4]

Solubility Profile of Tribromoacetic Acid

The solubility of a compound is a fundamental chemical property that dictates its behavior in different media. **Tribromoacetic acid** is generally characterized by its high solubility in polar solvents.

Data Presentation: Quantitative and Qualitative Solubility



The following table summarizes the available solubility data for **tribromoacetic acid**.

Solvent	Formula	Туре	Solubility Value	Temperature (°C)
Aqueous Solvents				
Water	H₂O	Polar Protic	2.0 x 10 ⁵ mg/L (equivalent to 20 g/100 mL)[3][5]	25
Organic Solvents				
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble[3][5]	Not Specified
Acetone	СзН6О	Polar Aprotic	Soluble[3]	Not Specified
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble[5]	Not Specified
Petroleum Ether	Mixture	Nonpolar	Slightly Soluble[5]	Not Specified

Experimental Protocols

Detailed experimental methodologies are crucial for reproducing and verifying scientific data. While specific protocols for determining the solubility of **tribromoacetic acid** are not extensively detailed in the provided literature, a standard methodology can be applied. Furthermore, analytical methods for its detection in water are well-established.

3.1 General Protocol for Solubility Determination (Isothermal Saturation Method)

This protocol describes a standard laboratory procedure to determine the solubility of a solid compound like **tribromoacetic acid** in a given solvent.

Objective: To determine the concentration of a saturated solution of **tribromoacetic acid** in a specific solvent at a constant temperature.

Materials:



- Tribromoacetic acid (99% purity or higher)
- Solvent of interest (e.g., water, ethanol)
- Thermostatically controlled shaker or water bath
- Analytical balance
- · Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE or nylon)
- Analytical instrument for quantification (e.g., Gas Chromatograph with Electron Capture Detector (GC-ECD) or High-Performance Liquid Chromatography (HPLC))

Procedure:

- Preparation: Add an excess amount of tribromoacetic acid to a known volume of the solvent in a sealed container (e.g., a screw-cap vial). The presence of undissolved solid is essential to ensure saturation.
- Equilibration: Place the container in a thermostatic shaker set to a constant temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure the solution is fully saturated. Continuous agitation helps to speed up this process.
- Sample Collection: After equilibration, cease agitation and allow the undissolved solid to settle. Carefully draw a sample of the supernatant using a syringe.
- Filtration: Immediately filter the sample through a syringe filter into a clean vial. This step is critical to remove any undissolved microcrystals, which would lead to an overestimation of solubility.
- Dilution: Accurately dilute the filtered, saturated solution with the same solvent to a concentration that falls within the calibrated range of the analytical instrument.
- Quantification: Analyze the diluted sample using a pre-calibrated analytical method (e.g.,
 GC-ECD after derivatization) to determine the concentration of tribromoacetic acid.



- Calculation: Calculate the solubility by multiplying the measured concentration by the dilution factor. The result is typically expressed in units of g/100 mL or mg/L.
- 3.2 Analytical Method for Detection in Water (EPA Method 552.2)

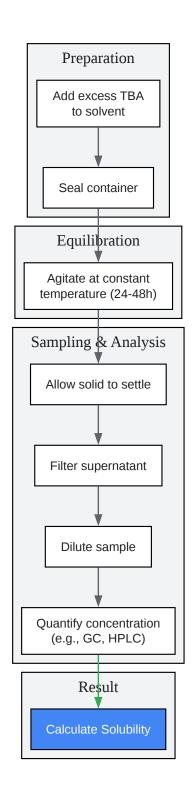
For researchers in environmental science, detecting **tribromoacetic acid** in water is a common requirement. EPA Method 552.2 provides a framework for this analysis.[5]

Principle: The method involves the extraction of haloacetic acids, including **tribromoacetic acid**, from a water sample using a suitable organic solvent (liquid-liquid extraction). The acids are then converted to their methyl esters (a process called derivatization) using diazomethane. These volatile methyl esters are then analyzed and quantified by gas chromatography with an electron capture detector (GC-ECD).[5]

Visualizations: Workflows and Logical Relationships

Visual diagrams are essential for clarifying complex processes and relationships. The following diagrams, created using the DOT language, adhere to the specified design constraints.

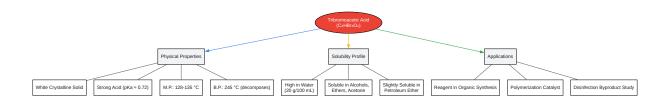




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Caption: Experimental workflow for determining the solubility of tribromoacetic acid.





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Caption: Key properties and applications of **tribromoacetic acid**.

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